

Application Notes and Protocols for Behavioral Assays with [Arg14,Lys15]Nociceptin

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Compound of Interest

Compound Name: [Arg14,Lys15]Nociceptin

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Introduction

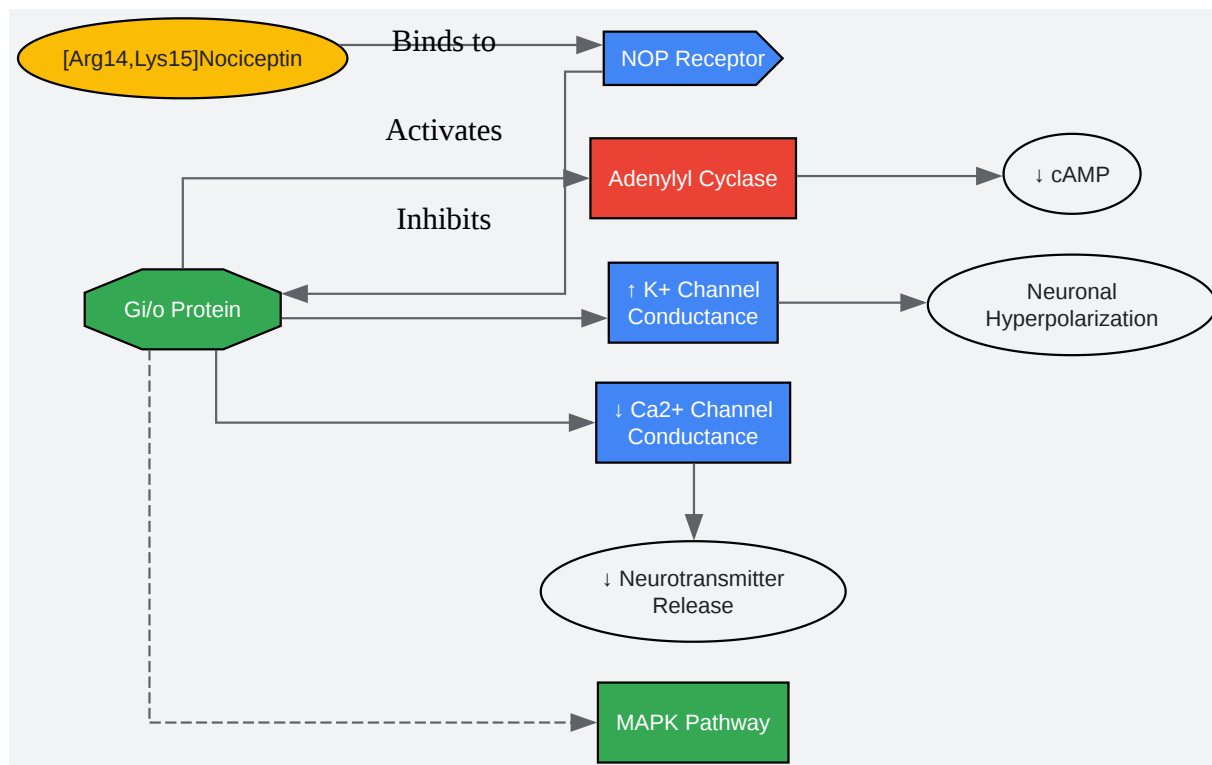
[Arg14,Lys15]Nociceptin is a potent and selective synthetic agonist for the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, a member of the opioid receptor superfamily.[1] This analog exhibits significantly higher potency and a longer duration of action compared to the endogenous ligand, N/OFQ.[1][2][3] The NOP receptor system is widely distributed throughout the central nervous system and is implicated in a variety of physiological and pathological processes, including pain perception, anxiety, depression, learning, and memory.[4][5][6] Consequently, **[Arg14,Lys15]Nociceptin** serves as a critical pharmacological tool for investigating the functional roles of the NOP receptor system and for the preclinical evaluation of novel therapeutics targeting this system.

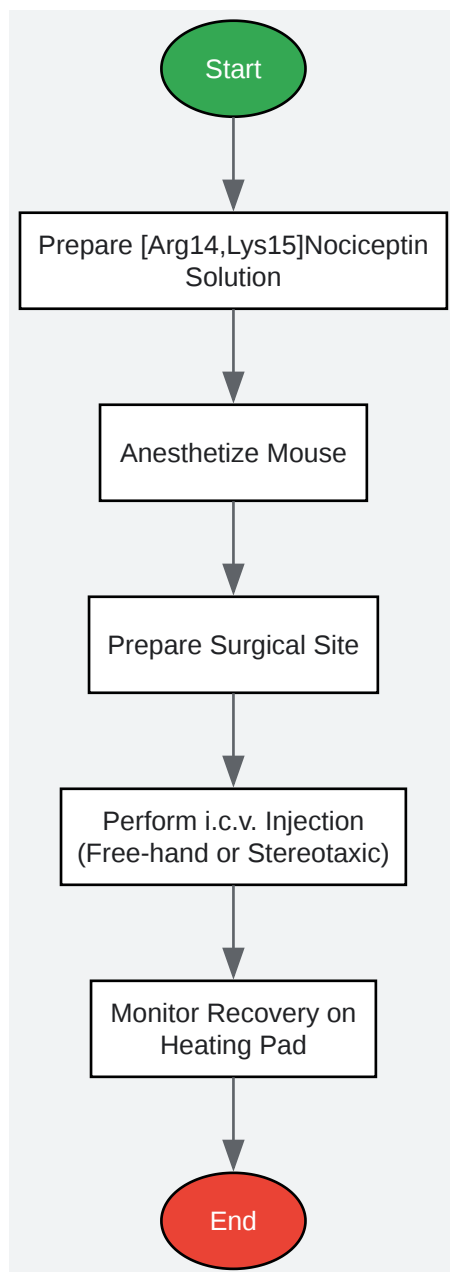
These application notes provide detailed protocols for a range of behavioral assays in rodents to characterize the pharmacological effects of **[Arg14,Lys15]Nociceptin**. The included methodologies, data presentation tables, and workflow diagrams are intended to facilitate the design and execution of robust and reproducible behavioral experiments.

Mechanism of Action and Signaling Pathway

Activation of the NOP receptor by **[Arg14,Lys15]Nociceptin** initiates a cascade of intracellular signaling events. The NOP receptor is a G-protein coupled receptor (GPCR) that primarily couples to Gi/o proteins.[7] This coupling leads to the inhibition of adenylyl cyclase, resulting in

decreased intracellular cyclic AMP (cAMP) levels.[7] Additionally, NOP receptor activation modulates ion channel activity, leading to the opening of inwardly rectifying potassium channels and the inhibition of voltage-gated calcium channels.[4][8] This results in neuronal hyperpolarization and a reduction in neurotransmitter release.[4] The NOP receptor can also activate other signaling pathways, including mitogen-activated protein kinase (MAPK) cascades.[4][9]





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